

Ethyl 3-methylbenzoate structural formula

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Compound of Interest

Compound Name: Ethyl 3-methylbenzoate

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An In-depth Technical Guide to Ethyl 3-Methylbenzoate

This technical guide provides a comprehensive overview of **ethyl 3-methylbenzoate**, also known as ethyl m-toluate. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document covers the compound's structural formula, physicochemical properties, spectroscopic data, and a detailed experimental protocol for its synthesis via Fischer esterification.

Chemical Structure and Identification

Ethyl 3-methylbenzoate is an aromatic ester. Its structure consists of a benzene ring substituted with an ethyl ester group and a methyl group at positions 1 and 3, respectively.

- IUPAC Name: **ethyl 3-methylbenzoate**^[1]
- Synonyms: Ethyl m-toluate, 3-Methylbenzoic acid ethyl ester, Ethyl-3-methylbenzoate^{[1][2]}
- CAS Registry Number: 120-33-2^[2]
- Molecular Formula: C₁₀H₁₂O₂^{[2][3]}
- Molecular Weight: 164.20 g/mol ^[1]

Caption: Structural representation of **Ethyl 3-methylbenzoate**.

Physicochemical Properties

Ethyl 3-methylbenzoate is a colorless liquid at room temperature.^{[4][5]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Physical State	Colorless Liquid	^{[4][5]}
Density	1.03 g/mL at 25 °C	^{[3][4]}
Boiling Point	110 °C at 27 hPa	^[5]
Flash Point	101 °C (closed cup)	^[5]
Refractive Index	1.5060 at 20 °C	^[6]

Spectroscopic Data

The structural identity of **ethyl 3-methylbenzoate** is confirmed by various spectroscopic techniques.

¹H NMR Spectroscopy

The proton NMR spectrum provides characteristic signals for the ethyl, methyl, and aromatic protons.

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment	Reference
7.84 - 7.88	Multiplet	-	2H	Aromatic protons	^[7]
7.28 - 7.36	Multiplet	-	2H	Aromatic protons	^[7]
4.38	Quartet	7.3	2H	-O-CH ₂ -CH ₃	^[7]
2.41	Singlet	-	3H	Ar-CH ₃	^[7]
1.38	Triplet	7.1	3H	-O-CH ₂ -CH ₃	^[7]

Infrared (IR) Spectroscopy

The IR spectrum shows characteristic absorption bands for its functional groups.

Wavenumber (cm ⁻¹)	Functional Group
~3050	Aromatic C-H Stretch
~2980	Aliphatic C-H Stretch
~1720	C=O (Ester) Stretch
~1250	C-O (Ester) Stretch

Mass Spectrometry

Electron ionization mass spectrometry (EI-MS) results in characteristic fragmentation patterns.

m/z	Ion
164	[M] ⁺ (Molecular Ion)
135	[M - OCH ₂ CH ₃] ⁺
119	[M - CH ₂ CH ₃] ⁺
91	[C ₇ H ₇] ⁺ (Tropylium ion)

Synthesis: Fischer Esterification

Ethyl 3-methylbenzoate is commonly synthesized via the Fischer esterification of 3-methylbenzoic acid with ethanol, using a strong acid catalyst such as sulfuric acid.^[8] This is a reversible reaction, and to favor the formation of the ester, an excess of the alcohol is typically used, or the water formed is removed.^{[8][9]}

Experimental Protocol

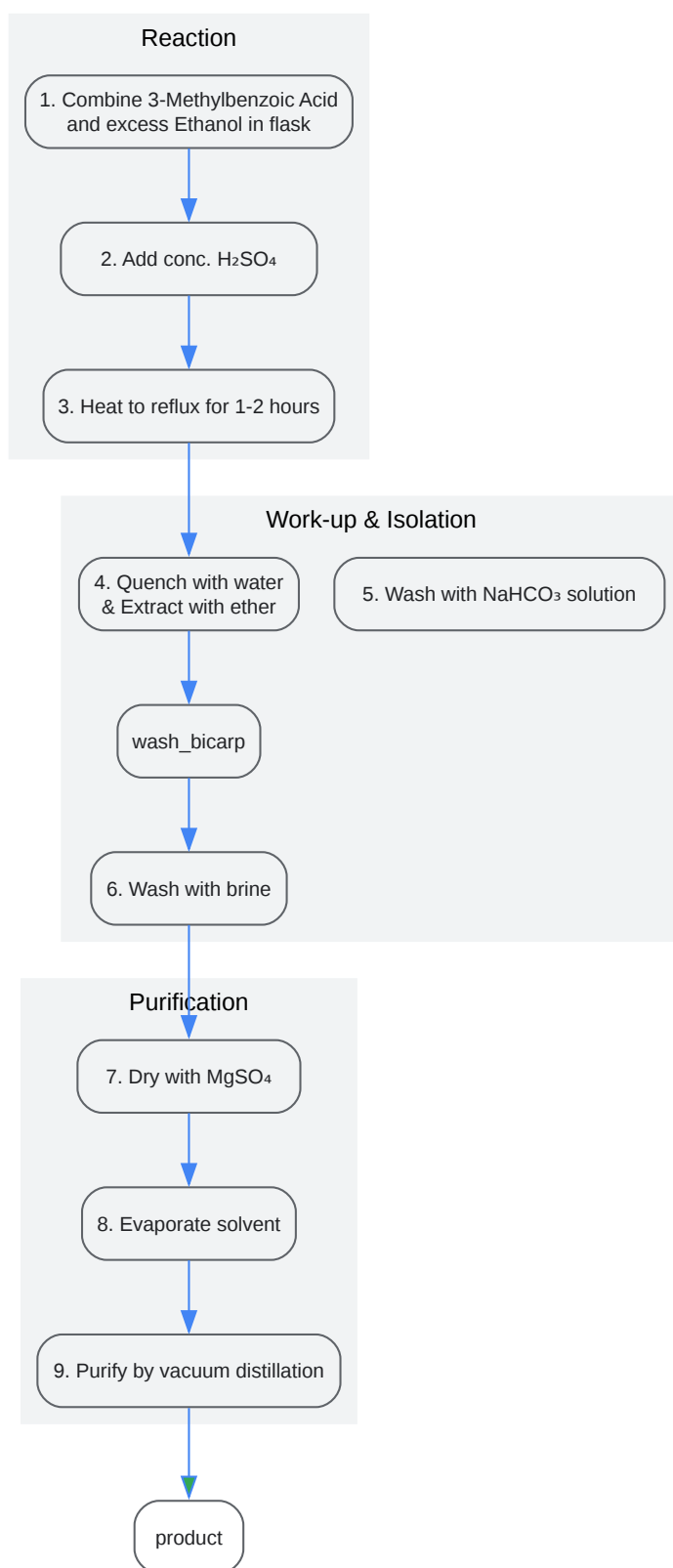
Materials:

- 3-Methylbenzoic acid

- Absolute ethanol
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Diethyl ether or other suitable extraction solvent

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 3-methylbenzoic acid and an excess of absolute ethanol (e.g., 5-10 molar equivalents).
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for 1-2 hours. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
- **Work-up:** a. After cooling to room temperature, pour the reaction mixture into a separatory funnel containing cold water. b. Extract the aqueous layer with diethyl ether. c. Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst and unreacted carboxylic acid), and finally with brine.^[10]
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent using a rotary evaporator.
- **Purification:** The resulting crude ester can be purified by distillation under reduced pressure to yield pure **ethyl 3-methylbenzoate**.

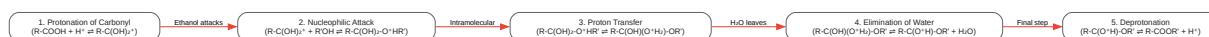


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Caption: Workflow for the synthesis of **Ethyl 3-methylbenzoate**.

Reaction Mechanism: Fischer Esterification

The mechanism involves several key steps, starting with the protonation of the carboxylic acid, which activates it for nucleophilic attack by the alcohol.



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Caption: Key steps in the Fischer Esterification mechanism.

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